

4-(4-Chlorobenzyl)morpholine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(4-Chlorobenzyl)morpholine

CAS No.: 6425-43-0

Cat. No.: B1332539

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An In-Depth Technical Guide to **4-(4-Chlorobenzyl)morpholine**: Synthesis, Characterization, and Applications in Drug Discovery

Abstract

This technical guide provides a comprehensive analysis of **4-(4-chlorobenzyl)morpholine**, a heterocyclic compound of significant interest to researchers and professionals in drug development. The morpholine moiety is a well-established privileged scaffold in medicinal chemistry, frequently incorporated to enhance the pharmacokinetic profiles of drug candidates. This document details the core molecular attributes, physicochemical properties, and a robust, field-proven synthetic protocol for **4-(4-chlorobenzyl)morpholine**. Furthermore, it provides a thorough guide to its spectroscopic characterization, essential for structural verification and purity assessment. The guide culminates in a discussion of its applications as a versatile chemical intermediate, contextualizing its role in the broader landscape of modern drug discovery.

Core Molecular Attributes

4-(4-Chlorobenzyl)morpholine is a disubstituted amine where the nitrogen atom of the morpholine ring is functionalized with a 4-chlorobenzyl group. This structure combines the favorable properties of the morpholine ring with a reactive handle for further synthetic elaboration.

Caption: 2D Chemical Structure of **4-(4-Chlorobenzyl)morpholine**.

The fundamental properties of this compound are summarized below.

Identifier	Value	Source
Molecular Formula	C ₁₁ H ₁₄ ClNO	[1] [2]
Molecular Weight	211.69 g/mol	[1] [2]
CAS Number	6425-43-0	[1] [2]
IUPAC Name	4-(4-chlorobenzyl)morpholine	
MDL Number	MFCD00684836	[1]

Physicochemical Properties and Their Significance

The physicochemical profile of a compound is critical for predicting its behavior in biological systems, influencing its Absorption, Distribution, Metabolism, and Excretion (ADME).

Property	Value (Predicted/Experimental)	Significance in Drug Development
Melting Point	68-69 °C	[2]
Boiling Point	287.3 ± 25.0 °C (Predicted)	[2]
Density	1.183 ± 0.06 g/cm ³ (Predicted)	[2]
pKa	Not available	Determines the ionization state at physiological pH, affecting solubility and membrane permeability.
LogP	Not available	Measures lipophilicity, which is crucial for predicting blood-brain barrier penetration and cell membrane transport.

Experimental Protocol: Determination of Partition Coefficient (LogP)

The partition coefficient (LogP) is a measure of a compound's differential solubility in a biphasic system of n-octanol and water, serving as a key indicator of its lipophilicity.

Causality: This experiment simulates the partitioning of a drug between the aqueous environment of the bloodstream and the lipid-rich environment of cell membranes. A balanced LogP is often sought for oral bioavailability.

- **Preparation of Phases:** Prepare pre-saturated n-octanol by shaking it with water and allowing the phases to separate. Similarly, prepare pre-saturated water by shaking it with n-octanol. This ensures that the two solvents are in equilibrium, preventing volume changes during the experiment.
- **Standard Solution Preparation:** Prepare a stock solution of **4-(4-chlorobenzyl)morpholine** of a known concentration (e.g., 1 mg/mL) in the aqueous phase.

- **Equilibration:** In a separatory funnel, combine a precise volume of the aqueous standard solution with an equal volume of the pre-saturated n-octanol.
- **Mixing:** Shake the funnel vigorously for a set period (e.g., 30 minutes) at a constant temperature to ensure the compound reaches equilibrium between the two phases.
- **Phase Separation:** Allow the funnel to stand until the layers have completely separated. Centrifugation can be employed to accelerate this process.
- **Quantification:** Carefully collect the aqueous phase. Determine the concentration of the compound remaining in the aqueous phase using a suitable analytical method, such as UV-Vis spectroscopy or HPLC.
- **Calculation:** The concentration in the n-octanol phase is determined by the difference from the initial concentration. LogP is calculated as: $\text{LogP} = \log_{10} ([\text{Compound}]_{\text{octanol}} / [\text{Compound}]_{\text{aqueous}})$

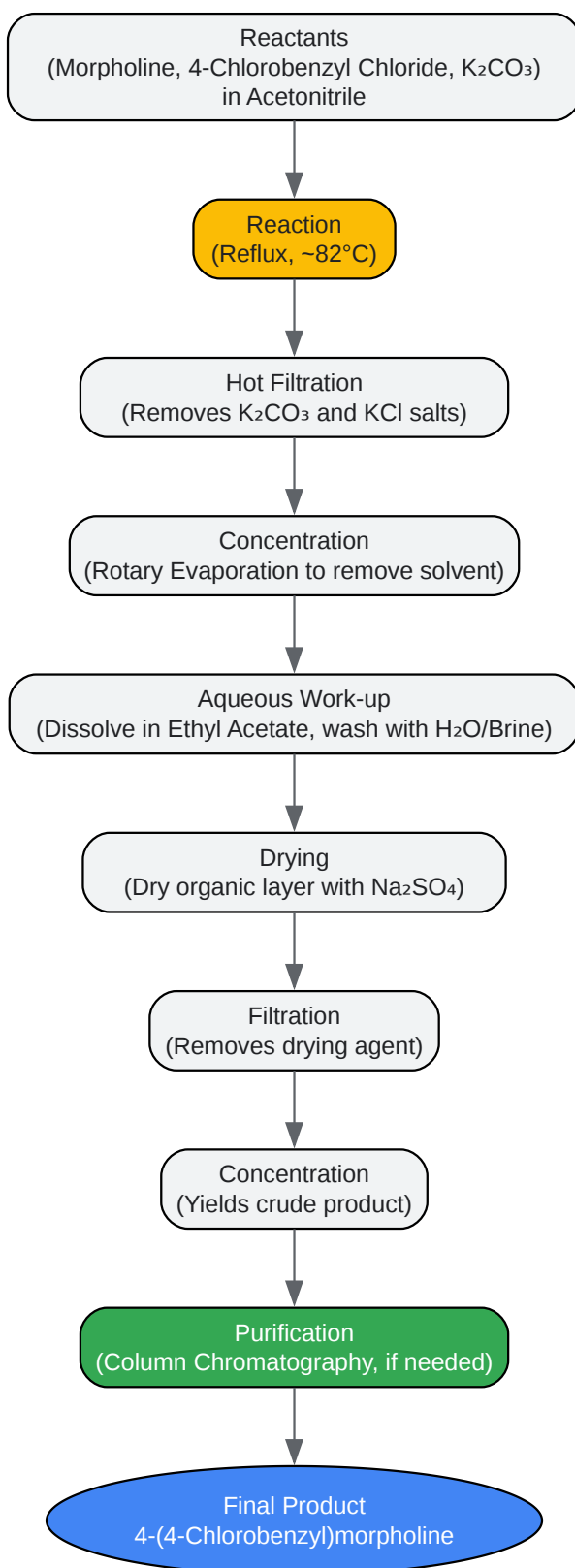
Synthesis and Mechanistic Insights

The synthesis of **4-(4-chlorobenzyl)morpholine** is efficiently achieved via a classical nucleophilic substitution reaction ($\text{S}_{\text{N}}2$). This method is robust, high-yielding, and a cornerstone of amine alkylation in synthetic organic chemistry.

Principle: The lone pair of electrons on the secondary amine of the morpholine ring acts as a nucleophile, attacking the electrophilic benzylic carbon of 4-chlorobenzyl chloride. This attack displaces the chloride leaving group, forming the new carbon-nitrogen bond.

Causality of Reagents:

- **Base (e.g., Potassium Carbonate, K_2CO_3):** An inorganic base is crucial to neutralize the hydrochloric acid (HCl) that is formed as a byproduct. Without a base, the HCl would protonate the starting morpholine, rendering it non-nucleophilic and halting the reaction.
- **Solvent (e.g., Acetonitrile, ACN):** A polar aprotic solvent like acetonitrile is ideal. It effectively dissolves the reactants but does not participate in hydrogen bonding, which would otherwise solvate and deactivate the nucleophile.



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Caption: General workflow for the synthesis and purification of **4-(4-Chlorobenzyl)morpholine**.

Detailed Experimental Protocol: Synthesis via Nucleophilic Substitution

This protocol is adapted from established methods for analogous N-benzylations.^{[3][4]}

- Reaction Setup:
 - To a 100 mL round-bottom flask equipped with a magnetic stir bar, add anhydrous potassium carbonate (e.g., 2.0 equivalents).
 - Add anhydrous acetonitrile (e.g., 50 mL), followed by morpholine (1.2 equivalents).
 - Stir the resulting suspension at room temperature for 10 minutes to ensure homogeneity.
 - Causality: Using anhydrous reagents and solvent is critical to prevent unwanted side reactions with water.
- Addition of Electrophile:
 - Add 4-chlorobenzyl chloride (1.0 equivalent) to the reaction mixture. The addition may be done in portions to control any initial exotherm.
- Reaction:
 - Attach a reflux condenser to the flask and heat the reaction mixture to reflux (approx. 82°C for acetonitrile) using a heating mantle.
 - Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting electrophile is consumed (typically 4-8 hours).
- Work-up and Purification:
 - Cool the reaction mixture to room temperature and filter off the inorganic salts (K₂CO₃ and the KCl byproduct). Wash the filter cake with a small amount of acetonitrile.

- Combine the filtrate and washings and concentrate the solution under reduced pressure using a rotary evaporator.
- Dissolve the resulting crude residue in a suitable organic solvent like ethyl acetate (50 mL).
- Transfer the solution to a separatory funnel and wash sequentially with deionized water (2 x 25 mL) and brine (1 x 25 mL).
- Causality: The water wash removes any remaining inorganic salts, while the brine wash helps to break any emulsions and begins the drying process.
- Dry the separated organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the final product.
- Final Purification (If Necessary):
 - If the crude product is not of sufficient purity as determined by NMR or TLC, it can be further purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).

Spectroscopic Characterization

Unambiguous structural confirmation and purity assessment are achieved through a combination of spectroscopic techniques. While experimental data is not widely published, the expected spectral features can be reliably predicted based on the molecular structure.

Technique	Expected Features for 4-(4-Chlorobenzyl)morpholine
^1H NMR	~ 7.3 ppm (d, 2H): Aromatic protons ortho to the -CH ₂ - group. ~ 7.2 ppm (d, 2H): Aromatic protons ortho to the Chlorine atom. ~ 3.7 ppm (t, 4H): Morpholine protons adjacent to Oxygen (-O-CH ₂ -). ~ 3.5 ppm (s, 2H): Benzylic protons (Ar-CH ₂ -N-). ~ 2.4 ppm (t, 4H): Morpholine protons adjacent to Nitrogen (-N-CH ₂ -).
^{13}C NMR	~ 137 ppm: Quaternary aromatic carbon attached to the benzyl group. ~ 133 ppm: Quaternary aromatic carbon attached to Chlorine. ~ 130 - 128 ppm: Aromatic CH carbons. ~ 67 ppm: Morpholine carbons adjacent to Oxygen (-O-CH ₂ -). ~ 63 ppm: Benzylic carbon (Ar-CH ₂ -). ~ 53 ppm: Morpholine carbons adjacent to Nitrogen (-N-CH ₂ -).
Mass Spec. (EI)	Molecular Ion ($[\text{M}]^+$): Expected at m/z 211 and 213. The key diagnostic feature is the isotopic pattern for a single chlorine atom, which results in two peaks ($[\text{M}]^+$ and $[\text{M}+2]^+$) with an approximate intensity ratio of 3:1.
IR Spec.	~ 2950 - 2800 cm ⁻¹ : Aliphatic C-H stretching. ~ 1595 cm ⁻¹ : Aromatic C=C stretching. ~ 1115 cm ⁻¹ : Strong C-O-C ether stretching from the morpholine ring. ^[3] ~ 815 cm ⁻¹ : C-H bend indicative of para-disubstitution on the benzene ring.

Applications in Research and Drug Development

4-(4-Chlorobenzyl)morpholine is not typically an active pharmaceutical ingredient itself but serves as a crucial building block in the synthesis of more complex, biologically active molecules.^[4]

The Morpholine Moiety: A Privileged Scaffold

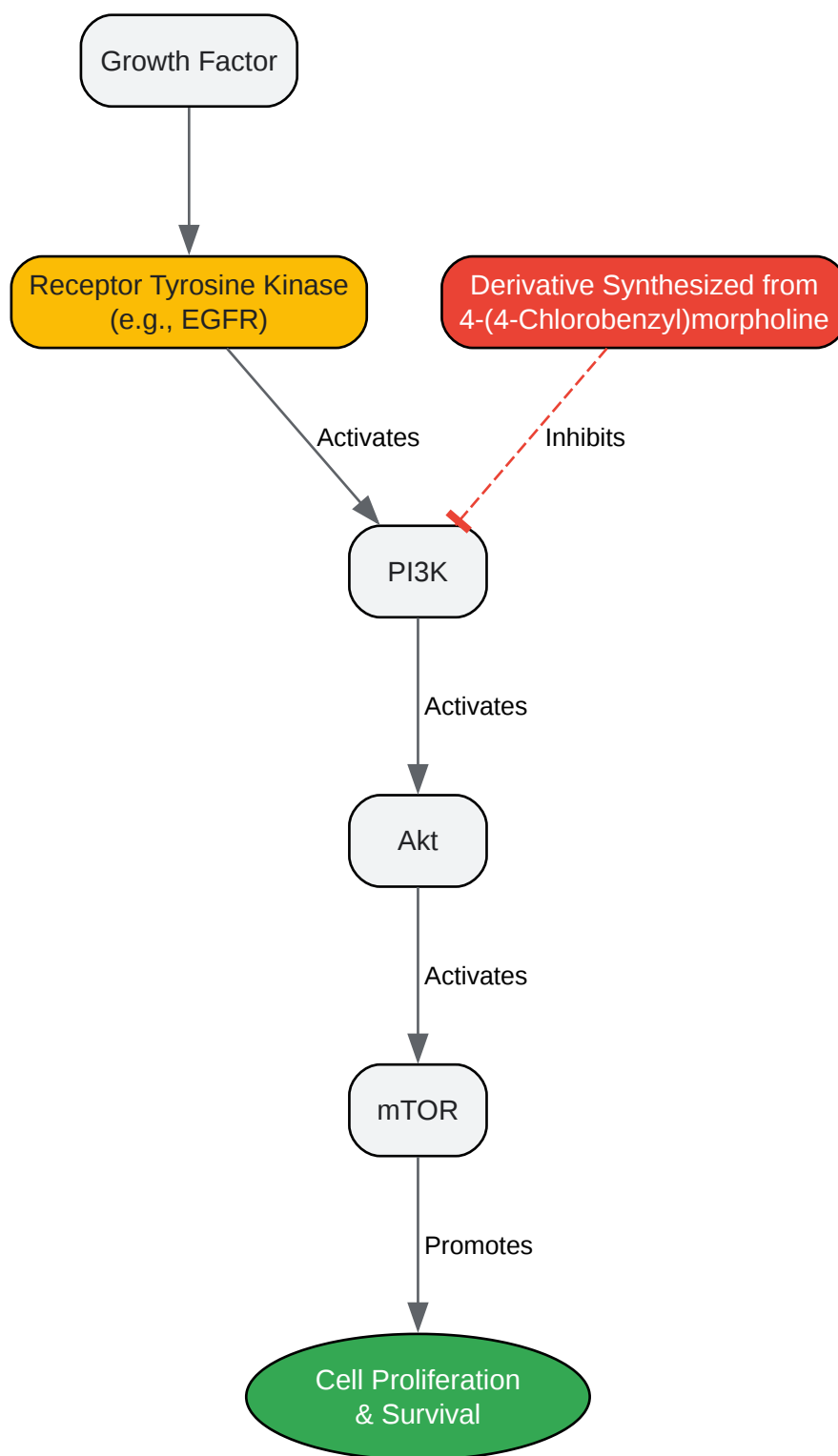
The morpholine ring is considered a "privileged structure" in medicinal chemistry. Its inclusion in a drug candidate can confer several advantageous properties:

- **Improved Solubility:** The ether oxygen can act as a hydrogen bond acceptor, and the tertiary amine provides a basic handle, which can improve aqueous solubility and overall ADME properties.[\[3\]](#)[\[5\]](#)
- **Metabolic Stability:** The morpholine ring is generally stable to metabolic degradation.[\[5\]](#)
- **Favorable pKa:** The pKa of the morpholine nitrogen is close to physiological pH, which can be beneficial for target engagement and cell permeability.[\[5\]](#)
- **Structural Rigidity:** It acts as a conformationally restricted linker, which can help in optimizing the orientation of other pharmacophoric groups to fit a biological target.

Many approved drugs across various therapeutic areas, including anticancer agents (Gefitinib) and antibiotics (Linezolid), contain the morpholine core.[\[6\]](#)[\[7\]](#)

The Chlorobenzyl Group: A Site for Elaboration

The 4-chlorobenzyl portion of the molecule provides a site for further synthetic diversification. While the chloro-substituent is less reactive than its bromo- or iodo- counterparts, it can still participate in certain cross-coupling reactions (e.g., Buchwald-Hartwig amination) or be a key pharmacophoric element itself, fitting into hydrophobic pockets of target proteins.



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Caption: Hypothetical signaling pathway where a derivative of **4-(4-Chlorobenzyl)morpholine** acts as a PI3K inhibitor.

Conclusion

4-(4-Chlorobenzyl)morpholine is a synthetically accessible and highly valuable chemical intermediate. Its molecular structure combines the pharmacokinetically advantageous morpholine ring with a functionalized aromatic group, making it an attractive starting point for the development of novel therapeutics. A thorough understanding of its synthesis, physicochemical properties, and spectroscopic signatures, as detailed in this guide, is essential for its effective utilization in medicinal chemistry and drug discovery programs.

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- To cite this document: BenchChem. [4-(4-Chlorobenzyl)morpholine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1332539/docs#4-4-chlorobenzyl-morpholine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1332539/docs#4-4-chlorobenzyl-morpholine-molecular-weight-and-formula)

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